

A Technical Guide to the Research Applications of 3-Indoleglyoxylic Acid

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Compound of Interest

Compound Name: *3-Indoleglyoxylic acid*

Cat. No.: B075151

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Abstract

3-Indoleglyoxylic acid (IGA), a derivative of indole, stands as a pivotal molecule in contemporary scientific research. Its versatile chemical structure, featuring an indole ring linked to a glyoxylic acid group, enables its participation in a wide array of biochemical processes and synthetic organic reactions.^[1] This guide provides an in-depth exploration of the multifaceted applications of IGA, moving beyond a simple catalog of uses to explain the underlying chemical and biological principles that make it an indispensable tool. We will delve into its crucial role in plant physiology as an auxin analog, its position as a key intermediate in microbial tryptophan metabolism, its function as a versatile scaffold for the synthesis of novel therapeutic agents, and its utility as an analytical standard. This document is designed to serve as a technical resource, complete with detailed experimental protocols and data, to empower researchers in leveraging the full potential of this remarkable compound.

Core Physicochemical Properties of 3-Indoleglyoxylic Acid

A thorough understanding of a compound's properties is foundational to its effective application in research. **3-Indoleglyoxylic acid** is typically a yellow to off-white crystalline solid, sparingly soluble in water.^{[1][2]} Its reactivity is centered around the carboxylic acid and ketone functionalities, as well as the indole ring system itself.

Property	Value	Source
IUPAC Name	2-(1H-indol-3-yl)-2-oxoacetic acid	[3]
CAS Number	1477-49-2	[1] [4]
Molecular Formula	C ₁₀ H ₇ NO ₃	[3] [4]
Molecular Weight	189.17 g/mol	[3] [4]
Appearance	Yellow solid / Light yellow to yellow solid	[4] [5]
Melting Point	217 °C (decomposes)	[6]
Storage Temperature	0-8 °C	[4]
Purity (Typical)	≥ 96% (HPLC)	[4]
Topological Polar Surface Area	70.2 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]

Application in Plant Science and Agriculture: An Auxin Analog

One of the most well-established roles for IGA in research is in the field of plant biology, primarily due to its structural similarity to Indole-3-acetic acid (IAA), the most common and physiologically active auxin in plants.[\[7\]](#)[\[8\]](#)[\[9\]](#)

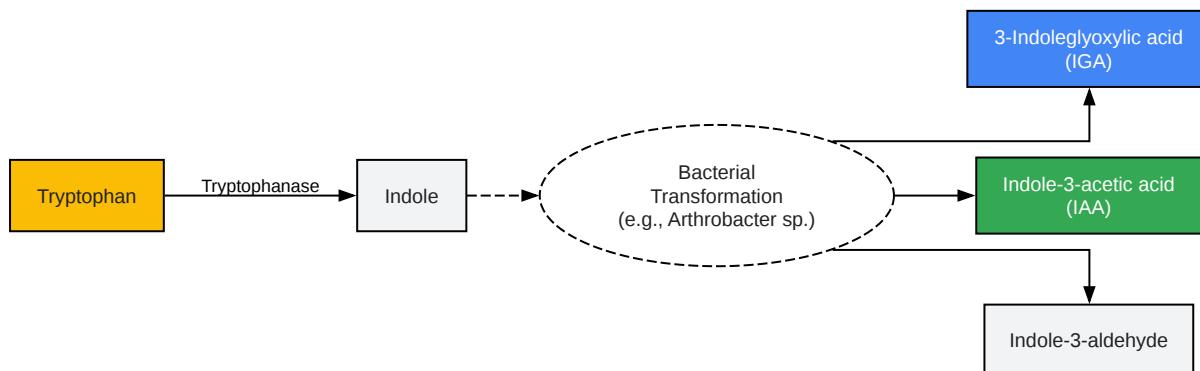
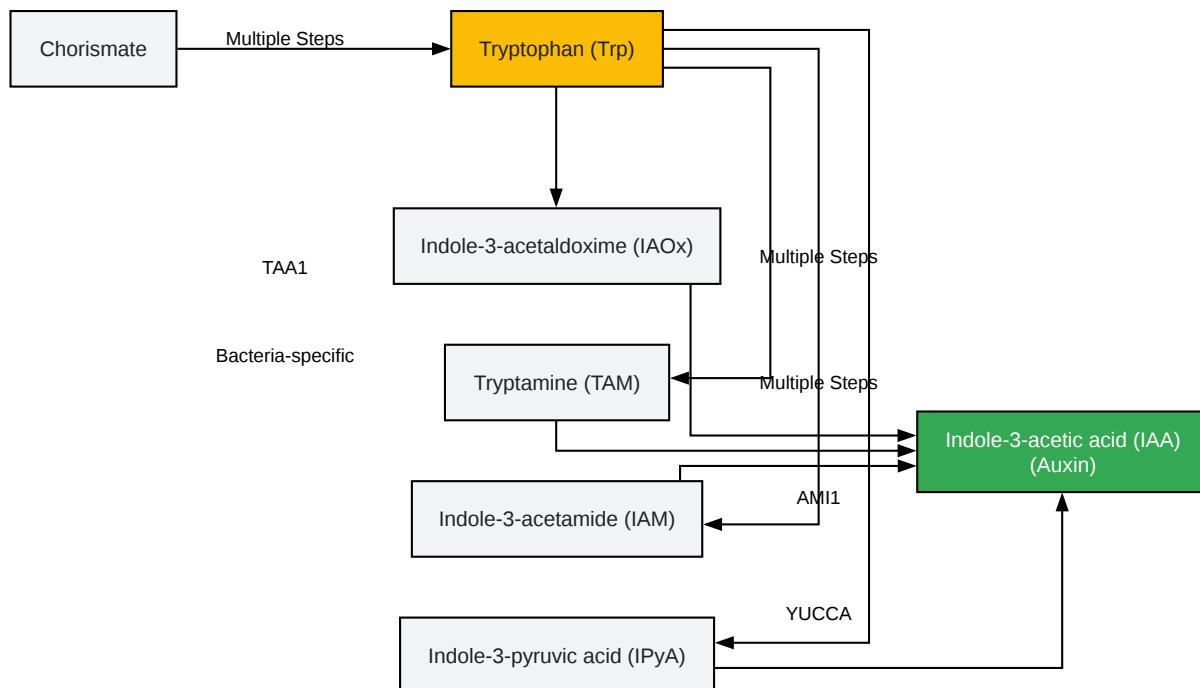
Mechanism of Action: Mimicking Auxin

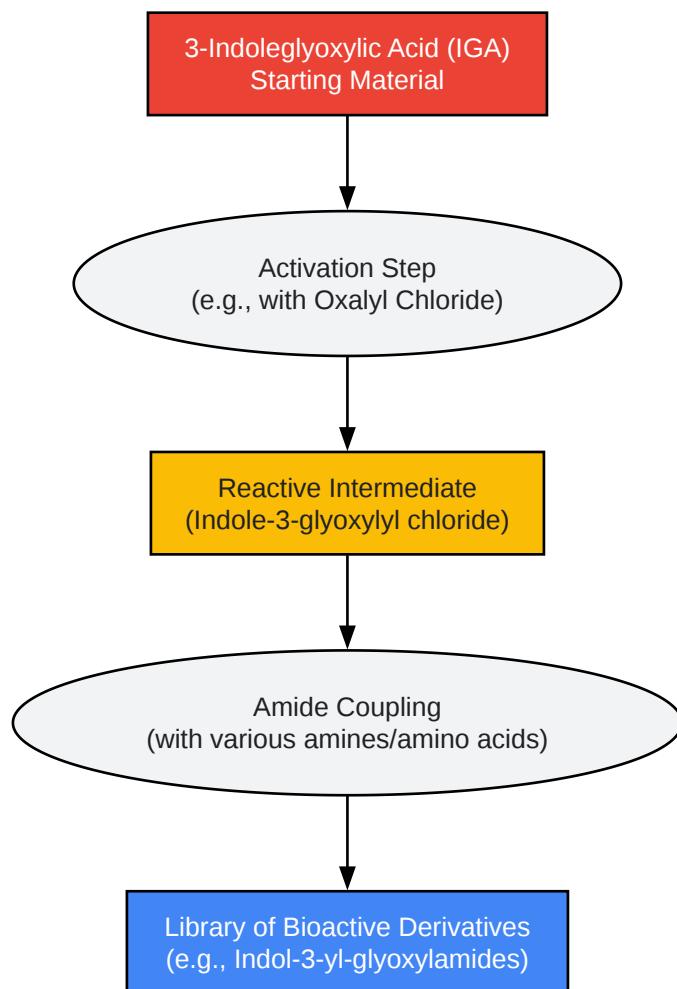
Auxins are critical phytohormones that regulate nearly all aspects of plant growth and development, including cell elongation, root formation, and tropic responses.[\[7\]](#)[\[10\]](#)[\[11\]](#) IGA is widely used as a plant growth regulator because it functions as an auxin analog.[\[1\]](#) Its molecular structure allows it to interact with auxin signaling pathways, influencing physiological processes in a manner similar to endogenous IAA. This makes it a valuable tool for

researchers studying auxin-mediated development and for agricultural applications aimed at enhancing crop resilience and yield, such as promoting root development and overall plant vigor.[1][4][12]

A Node in Auxin Biosynthesis Research

While not a direct intermediate in the primary plant-based tryptophan-dependent IAA biosynthesis pathways, the study of related indole compounds like IGA is crucial for understanding the metabolic networks surrounding auxin production.[13][14] Bacteria, for instance, can metabolize tryptophan through various routes, some of which produce indole derivatives that influence plant physiology.[8][15] Understanding how compounds like IGA are formed and how they interact with plant systems provides a more complete picture of plant-microbe interactions and the chemical ecology of the rhizosphere.[16]





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